

Application Note: Precise Intracellular Calcium Quantitation with Fura-PE3 Potassium Salt[1]

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Compound of Interest

Compound Name: FURA PE-3 POTASSIUM SALT

CAS No.: 172890-83-4

Cat. No.: B573406

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Part 1: Strategic Overview & Scientific Rationale

The "Potassium Salt" Distinction

CRITICAL ADVISORY: This guide specifically addresses the Pentapotassium Salt form of Fura-PE3. Unlike the AM ester form, this salt is cell-impermeant.[1][2] It cannot cross intact cell membranes via passive incubation.[1]

Why use the Salt form? While the AM ester is convenient for population loading, the Potassium Salt is the gold standard for quantitative biophysics and single-cell electrophysiology for three reasons:

- **Precise Concentration Control:** By loading via a patch pipette or microinjection, you control exactly how much dye enters the cell, avoiding buffering artifacts caused by dye overload.
- **No Esterase Dependence:** It does not require intracellular hydrolysis, eliminating artifacts from incomplete de-esterification or compartmentalization in organelles.[1]

- **Leakage Resistance:** Fura-PE3 (Fura-2-LeakRes) is zwitterionic.[1] Unlike Fura-2, it resists transport by organic anion transporters, allowing for stable recordings over hours—essential for long-term drug dosing studies.[1]

Mechanism of Action

Fura-PE3 is a ratiometric indicator.[1][3][4][5] Upon binding Calcium (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

), its excitation peak shifts from 380 nm to 340 nm, while emission remains centered at 510 nm. By calculating the ratio of fluorescence intensity at these two excitation wavelengths (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

), we can determine absolute calcium concentrations independent of dye concentration, cell thickness, or photobleaching.

Part 2: Technical Specifications & Preparation[1][6]

Chemical Properties

Property	Value	Notes
Molecule	Fura-PE3 Pentapotassium Salt	Cell-impermeant; Zwitterionic
()	~145 - 250 nM	Temperature and pH dependent (calibrate locally)
Excitation	340 nm (bound) / 380 nm (Free)	Dual-excitation ratiometric
Emission	505 - 510 nm	Green fluorescence
Solubility	Water / Intracellular Buffer	Do not use DMSO for the salt form; dissolve directly in buffer

Reagent Preparation

Stock Solution (1 - 5 mM):

- Dissolve the solid Fura-PE3 Potassium Salt directly in nuclease-free water or 150 mM KCl. [\[1\]](#)
- Aliquot into light-shielded tubes (5-10 μ L) to prevent freeze-thaw degradation.
- Store at -20°C.

Working Solution (Intracellular Pipette Solution):

- Dilute the stock into your standard internal patch-clamp solution (e.g., K-Gluconate or Cs-Methanesulfonate based). [\[1\]](#)
- Target Concentration: 50 μ M – 200 μ M.
 - Note: Lower concentrations (50 μ M) reduce calcium buffering capacity (better for fast kinetics). [\[1\]](#) Higher concentrations (100-200 μ M) provide better signal-to-noise ratios. [\[1\]](#)

Part 3: Experimental Protocols

Protocol A: Patch-Clamp Fluorometry (Live Cell Loading)

Target Audience: Electrophysiologists and Biophysicists. [\[1\]](#)

Objective: Load Fura-PE3 salt into a single cell via a patch pipette to correlate electrical activity with calcium dynamics.

Step-by-Step Workflow:

- Pipette Filling: Backfill the patch pipette with the Working Solution (Internal solution + Fura-PE3 Salt).
 - Tip: Keep the very tip of the pipette free of dye (fill tip with dye-free buffer) to facilitate the formation of the Giga-ohm seal without dye interference, though this is optional for Fura-PE3. [\[1\]](#)
- Seal Formation: Approach the cell and establish a Giga-ohm seal (Cell-Attached mode).

- Break-In: Apply suction or a voltage zap to rupture the membrane patch, establishing Whole-Cell Configuration.^[1]
- Diffusion: Allow 2–5 minutes for the dye to diffuse from the pipette into the cytosol.
 - Verification: Monitor fluorescence at 380 nm excitation. The cell body should brighten progressively.
- Imaging:
 - Excitation: Rapidly alternate between 340 nm and 380 nm (e.g., using a monochromator or LED switcher).
 - Emission: Collect light at 510 nm (using a standard Fura-2 filter set).
 - Acquisition Rate: >10 Hz for action potential-induced transients; 0.5 Hz for slow drug responses.^[1]

Protocol B: In Vitro Calibration (The "Self-Validating" Step)

Requirement: To convert raw Ratio (R) values into Nanomolar concentration (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

), you must determine the system-specific constants

,

, and

.

Procedure:

- Zero

Buffer (

):

- Prepare internal solution with 10 mM EGTA and 0 mM ngcontent-ng-c1989010908=""
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- .
- Add Fura-PE3 Salt (same concentration as experiment).[1]
- Measure Fluorescence at 340 nm and 380 nm. Calculate Ratio (

).
- Saturating

 Buffer (

):
 - Prepare internal solution with 10 mM

 (no EGTA).
 - Add Fura-PE3 Salt.[1][4][6]
 - Measure Fluorescence at 340 nm and 380 nm. Calculate Ratio (

).
- Determine

 (

):
 - Calculate the ratio of the fluorescence intensity at 380 nm excitation in the Zero

 buffer (

) vs. the Saturating

 buffer (

).

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Part 4: Data Analysis & Visualization

The Grynkiewicz Equation

Convert your raw ratios (

) to Calcium concentration (

) using the constants derived in Protocol B:

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: Dissociation constant (approx. 145 nM, but verify with a calibration kit if high precision is required).

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: Measured Ratio (

) at any time point.

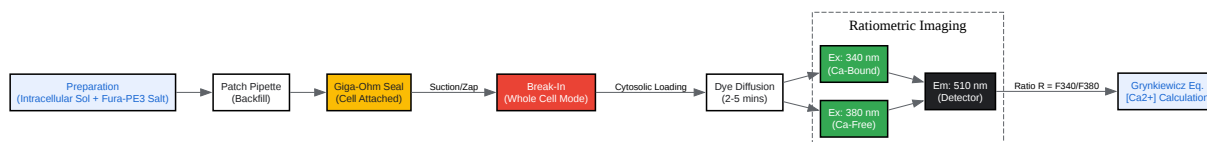
- ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

: Instrument scaling factor (

).

Pathway Visualization

The following diagram illustrates the experimental workflow for Patch-Clamp Fluorometry using Fura-PE3 Salt.



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Caption: Workflow for loading Fura-PE3 Salt via patch pipette and subsequent ratiometric analysis.

Part 5: Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Weak Signal	Dye concentration too low or incomplete diffusion. [1]	Increase pipette concentration to 100 μ M. Ensure series resistance (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">) is low (<20 M Ω) to allow diffusion.
High Background	Dye spilled on dish or autofluorescence. [1]	Keep positive pressure on pipette before entering bath. [1] Use background subtraction (ROI on cell-free area). [1]
No Ratio Change	Cell is dead or saturated with Calcium. [1]	Check cell health (resting potential). [1] Ensure internal solution has proper Ca-buffering (usually low EGTA, e.g., 0.1 mM) to allow physiological signals. [1]
Dye Extrusion	Anion transporters active (rare with PE3). [1]	While Fura-PE3 is resistant, if extrusion occurs, lower the temperature to 22°C or add Probenecid (though usually unnecessary for PE3). [1]

References

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